

Application Notes and Protocols: Intranasal Compound 48/80 in Allergy Research Models

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Compound of Interest

Compound Name: Anti-inflammatory agent 48

Cat. No.: B12389159

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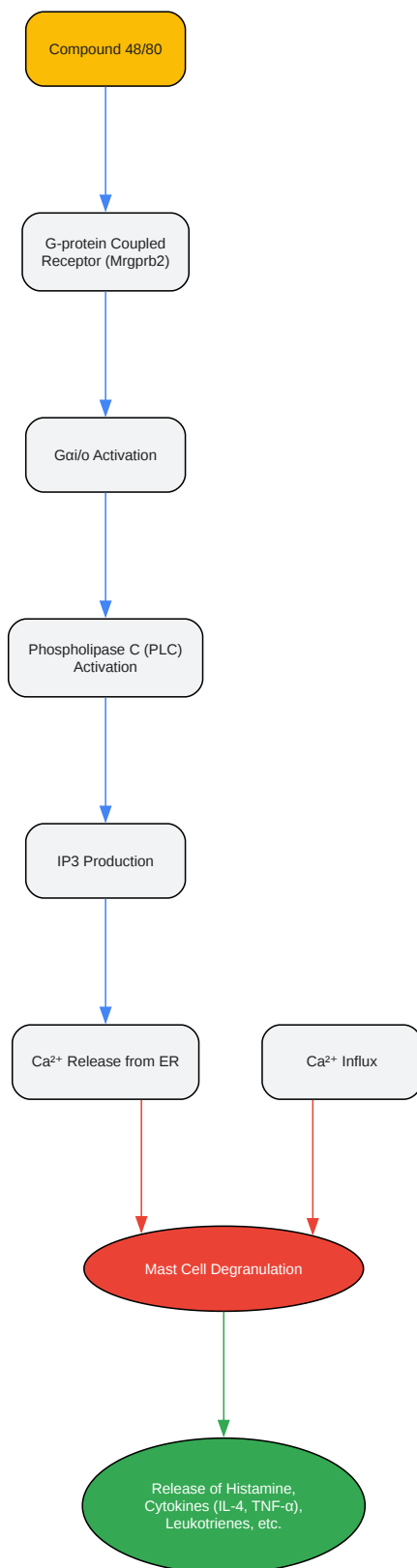
Introduction

Compound 48/80 is a potent mast cell degranulator widely utilized in allergy research to induce non-IgE-dependent hypersensitivity reactions. Its application in intranasal allergy models provides a valuable tool for studying the mechanisms of allergic rhinitis, evaluating novel therapeutic agents, and understanding the role of mast cells in nasal inflammatory responses. These application notes provide detailed protocols and data for the use of Compound 48/80 in murine models of allergic rhinitis.

Mechanism of Action

Compound 48/80, a polymer of p-methoxy-N-methyl-phenylethylamine crosslinked with formaldehyde, directly activates mast cells, leading to the release of a plethora of pre-formed and newly synthesized inflammatory mediators.^[1] This process is initiated through the activation of G-proteins, triggering a signaling cascade that results in mast cell degranulation and the subsequent release of histamine, cytokines, and other pro-inflammatory molecules.^[1] This non-immunological activation allows for the study of mast cell-driven allergic responses independent of antigen-specific IgE sensitization.

Signaling Pathway of Compound 48/80-Induced Mast Cell Degranulation



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Caption: Signaling pathway of Compound 48/80-induced mast cell degranulation.

Experimental Protocols

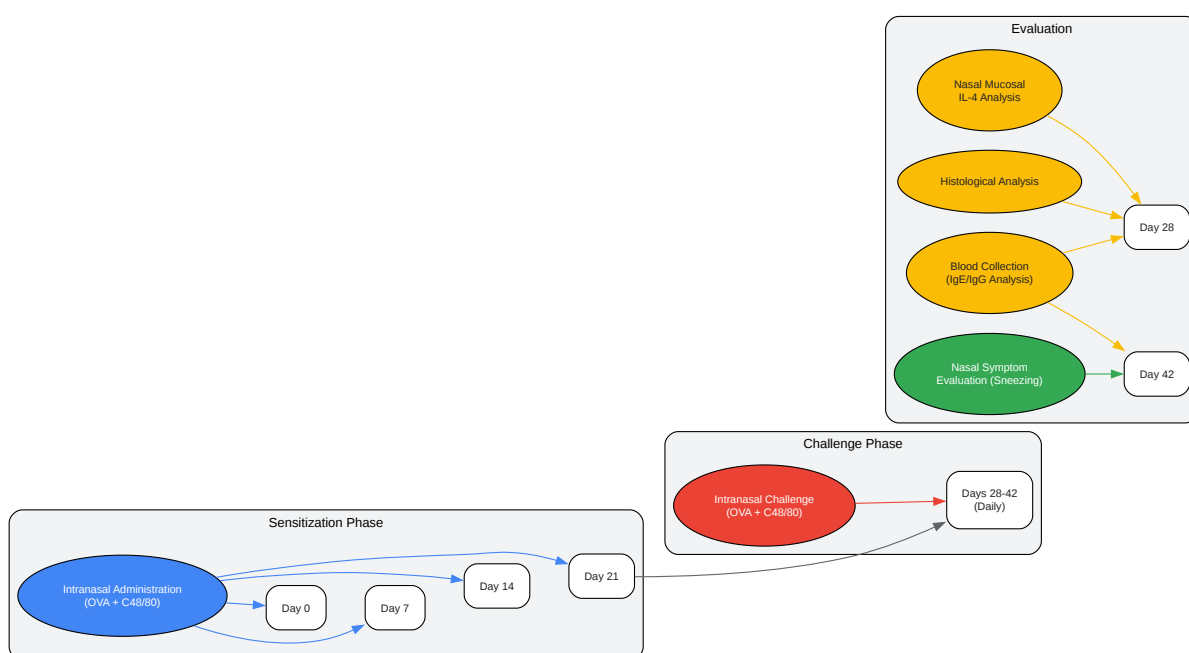
Murine Model of Allergic Rhinitis Induced by Ovalbumin and Compound 48/80

This protocol describes the induction of an allergic rhinitis model in Balb/c mice through intranasal administration of Ovalbumin (OVA) in conjunction with Compound 48/80 to enhance the allergic response.[2][3]

Materials:

- Female Balb/c mice
- Ovalbumin (OVA)
- Compound 48/80
- Sterile saline
- Micropipettes

Experimental Workflow:



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References

- 1. The Mast Cell Degranulator Compound 48/80 Directly Activates Neurons - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Compound 48/80, a Mast Cell Stimulator, Enhances Synthesis of IgE and IgG Induced by Intranasal Application of Ovalbumin in Mice [jstage.jst.go.jp]
- 3. Compound 48/80, a Mast Cell Stimulator, Enhances Synthesis of IgE and IgG Induced by Intranasal Application of Ovalbumin in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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